

# storage and handling guidelines for h-His(trt)-ome.hcl

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *h-His(trt)-ome.hcl*

Cat. No.: *B613064*

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An In-depth Technical Guide to the Storage and Handling of **H-His(Trt)-OMe.HCl**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the storage, handling, and application of **H-His(Trt)-OMe.HCl** (L-Histidine(trityl) methyl ester hydrochloride), a critical building block in peptide synthesis and other biochemical applications. Adherence to these guidelines is essential to ensure the integrity of the compound and the safety of laboratory personnel.

## Compound Profile

Synonyms: L-His(Trt)-OMe·HCl, Nim-Trityl-L-histidine methyl ester hydrochloride, (S)-methyl 2-amino-3-(1-trityl-1H-imidazol-4-yl)propanoate hydrochloride[1][2] CAS Number: 32946-56-8[1][2] Molecular Formula:  $C_{26}H_{25}N_3O_2 \cdot HCl$ [1] Molecular Weight: 448.0 g/mol [1]

**H-His(Trt)-OMe.HCl** is a derivative of the amino acid L-histidine, where the imidazole side chain is protected by a trityl (Trt) group and the carboxyl group is esterified as a methyl ester.[2][3] This protection scheme is crucial for preventing unwanted side reactions during peptide synthesis.[3]

## Storage and Stability

Proper storage is critical to maintain the stability and purity of **H-His(Trt)-OMe.HCl**. The compound is a white to off-white powder and should be stored in a tightly sealed container in a

dry and cool place.[1][4]

#### Quantitative Storage and Stability Data:

Parameter	Recommended Condition	Notes	Source(s)
Long-Term Storage Temperature	0 - 8 °C	Store in a cool, dry place.	[1][4]
Alternative Long-Term Storage	-20 ± 5 °C	Recommended by some suppliers for optimal stability.	
In-Solvent Storage	-80°C	For solutions of the compound.	[5]
Shipping Condition	Room temperature in continental US; may vary elsewhere.	Short-term exposure to ambient temperatures is acceptable.	[5]
Stability	Stable under recommended storage conditions.	Avoid strong oxidizing agents.	[6]
Appearance	White to off-white powder	[1]	

## Handling and Safety Precautions

Standard laboratory safety protocols should be followed when handling **H-His(Trt)-OMe.HCl**. This includes the use of personal protective equipment (PPE) and adherence to good laboratory hygiene.

#### General Handling:

- Handle in a well-ventilated area to avoid inhalation of dust.[7][8]
- Avoid contact with skin and eyes.[7][8]

- Wash hands thoroughly after handling.[\[6\]](#)[\[7\]](#)

#### Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles.[\[8\]](#)[\[9\]](#)
- Skin Protection: Wear protective gloves and a lab coat.[\[8\]](#)[\[9\]](#)
- Respiratory Protection: In case of insufficient ventilation or dust formation, use a NIOSH-approved respirator.[\[9\]](#)

#### First Aid Measures:

- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.[\[8\]](#)
- Skin Contact: Wash off with soap and plenty of water.[\[9\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[8\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek medical attention.[\[7\]](#)

## Experimental Protocols

**H-His(Trt)-OMe.HCl** is primarily used in solid-phase peptide synthesis (SPPS).[\[3\]](#) The following is a general protocol for its incorporation into a peptide chain.

#### Protocol: Coupling of **H-His(Trt)-OMe.HCl** in Solid-Phase Peptide Synthesis

##### Materials:

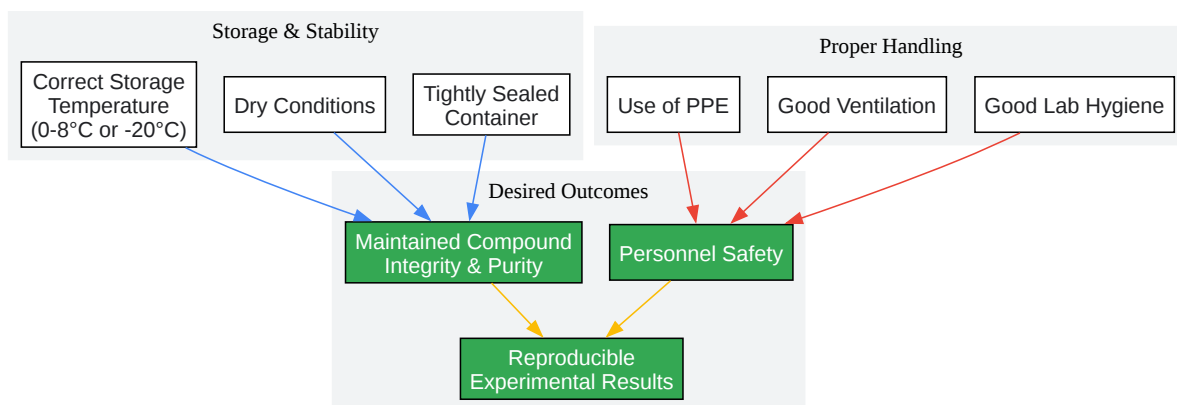
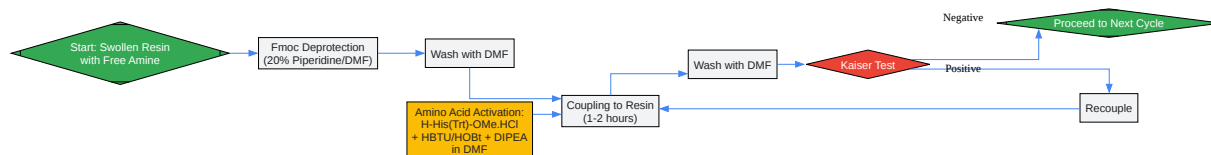
- **H-His(Trt)-OMe.HCl**
- Resin (e.g., Rink Amide resin)
- N,N-Dimethylformamide (DMF)
- Coupling reagents (e.g., HBTU, HOBt)

- Base (e.g., DIPEA)
- Deprotection solution (e.g., 20% piperidine in DMF)

Procedure:

- Resin Swelling: Swell the resin in DMF for 30-60 minutes.
- Fmoc Deprotection: Remove the Fmoc protecting group from the resin by treating it with 20% piperidine in DMF.
- Washing: Wash the resin thoroughly with DMF to remove residual piperidine.
- Amino Acid Activation:
  - In a separate vessel, dissolve **H-His(Trt)-OMe.HCl** (3 equivalents), HBTU (3 equivalents), and HOBt (3 equivalents) in DMF.
  - Add DIPEA (6 equivalents) to the solution to neutralize the hydrochloride and activate the amino acid.
  - Allow the mixture to pre-activate for 5-10 minutes.
- Coupling: Add the activated amino acid solution to the deprotected resin. Agitate the mixture for 1-2 hours to ensure complete coupling.
- Washing: Wash the resin with DMF to remove excess reagents.
- Capping (Optional): To block any unreacted amino groups, treat the resin with a capping solution (e.g., acetic anhydride and DIPEA in DMF).
- Monitoring: Perform a Kaiser test to confirm the completion of the coupling reaction. A negative test (yellow beads) indicates successful coupling.

Below is a diagram illustrating the experimental workflow for the coupling of **H-His(Trt)-OMe.HCl** in SPSS.



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- To cite this document: BenchChem. [storage and handling guidelines for h-His(trt)-ome.hcl]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b613064#storage-and-handling-guidelines-for-h-his-trt-ome-hcl]

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